

Technical Guide: Butyl Vinyl Telluride

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Compound of Interest

Compound Name: Tellurium, butyl-ethenyl-

Cat. No.: B15426457

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: "Butyl vinyl telluride" is not a commonly catalogued chemical with a readily available CAS number in public databases. This may indicate that it is a research chemical, has been synthesized but not widely reported, or is novel. This guide, therefore, presents a scientifically plausible approach to its synthesis, properties, and potential reactivity based on established principles of organotellurium chemistry. All experimental details are predictive and should be adapted and optimized under appropriate laboratory safety protocols.

Introduction and Identification

While a specific CAS number for butyl vinyl telluride is not found in major chemical databases, the name suggests an unsymmetrical telluride with the chemical structure $\text{CH}_2=\text{CH}-\text{Te}-\text{C}_4\text{H}_9$. Organotellurium compounds are of growing interest in organic synthesis, materials science, and medicinal chemistry due to their unique reactivity. Vinyl tellurides, in particular, serve as versatile intermediates in cross-coupling reactions and other organic transformations. This document outlines a prospective technical profile for butyl vinyl telluride.

Proposed Physicochemical and Spectroscopic Data

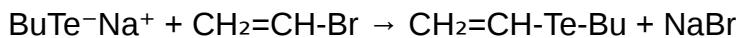
The following table summarizes the predicted properties of butyl vinyl telluride based on known data for related organotellurium compounds like divinyl telluride and dibutyl telluride.

Property	Predicted Value/Characteristic	Notes
Molecular Formula	C ₆ H ₁₂ Te	
Molecular Weight	211.76 g/mol	
Appearance	Likely a pale yellow to orange liquid	Organotellurides are often colored and sensitive to air and light.
Boiling Point	Estimated 150-180 °C	Extrapolated from similar organotellurium compounds.
Solubility	Soluble in common organic solvents (e.g., THF, diethyl ether, chloroform).	Insoluble in water.
¹ H NMR (CDCl ₃)	Vinyl protons: δ 5.5-7.0 ppm (complex multiplet). Butyl protons: δ 0.9-3.0 ppm (multiplets).	Chemical shifts are approximate and coupling patterns will be complex.
¹³ C NMR (CDCl ₃)	Vinyl carbons: δ 110-130 ppm. Butyl carbons: δ 13-40 ppm.	
¹²⁵ Te NMR (CDCl ₃)	δ 400-600 ppm	Highly dependent on the chemical environment.

Proposed Synthetic Protocol

A plausible and efficient synthesis of butyl vinyl telluride can be achieved via the reaction of a butyltelluride anion with a vinylating agent. The following protocol is a general guideline.

Reaction:



Materials and Reagents:

- Dibutyl ditelluride ((BuTe)₂)

- Sodium borohydride (NaBH_4)
- Vinyl bromide ($\text{CH}_2=\text{CHBr}$) or vinyl triflate
- Ethanol (absolute, degassed)
- Tetrahydrofuran (THF, dry, degassed)
- Standard glassware for inert atmosphere synthesis (Schlenk line)

Procedure:

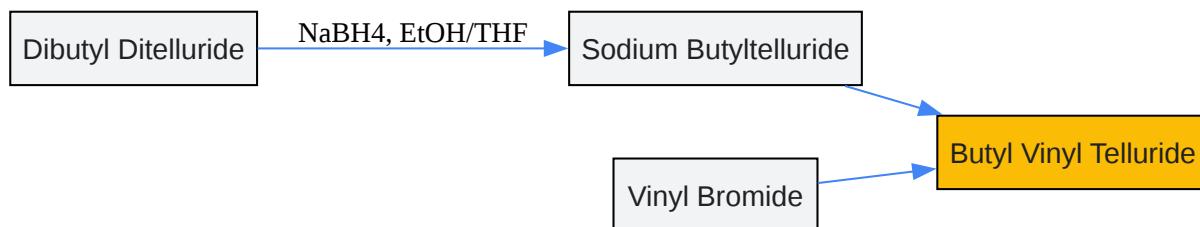
- Generation of Sodium Butyltelluride (BuTeNa):
 - In a Schlenk flask under an inert atmosphere (Argon or Nitrogen), dissolve dibutyl ditelluride (1.0 eq) in a minimal amount of degassed ethanol or THF.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add sodium borohydride (2.2 eq) portion-wise. The deep red/purple color of the ditelluride should fade to a pale yellow or colorless solution, indicating the formation of the butyltelluride anion.
 - Stir the reaction mixture at 0 °C for 30 minutes after the addition is complete.
- Vinylation Reaction:
 - To the freshly prepared solution of sodium butyltelluride, slowly add vinyl bromide (1.1 eq) via syringe at 0 °C.
 - Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC or GC-MS.
- Work-up and Purification:
 - Quench the reaction by adding deionized, degassed water.
 - Extract the aqueous phase with diethyl ether or hexanes (3 x 50 mL).

- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel (using a non-polar eluent like hexanes).

Safety Precautions: Organotellurium compounds are malodorous and have low to moderate toxicity. All manipulations should be performed in a well-ventilated fume hood. Inert atmosphere techniques are crucial to prevent oxidation.

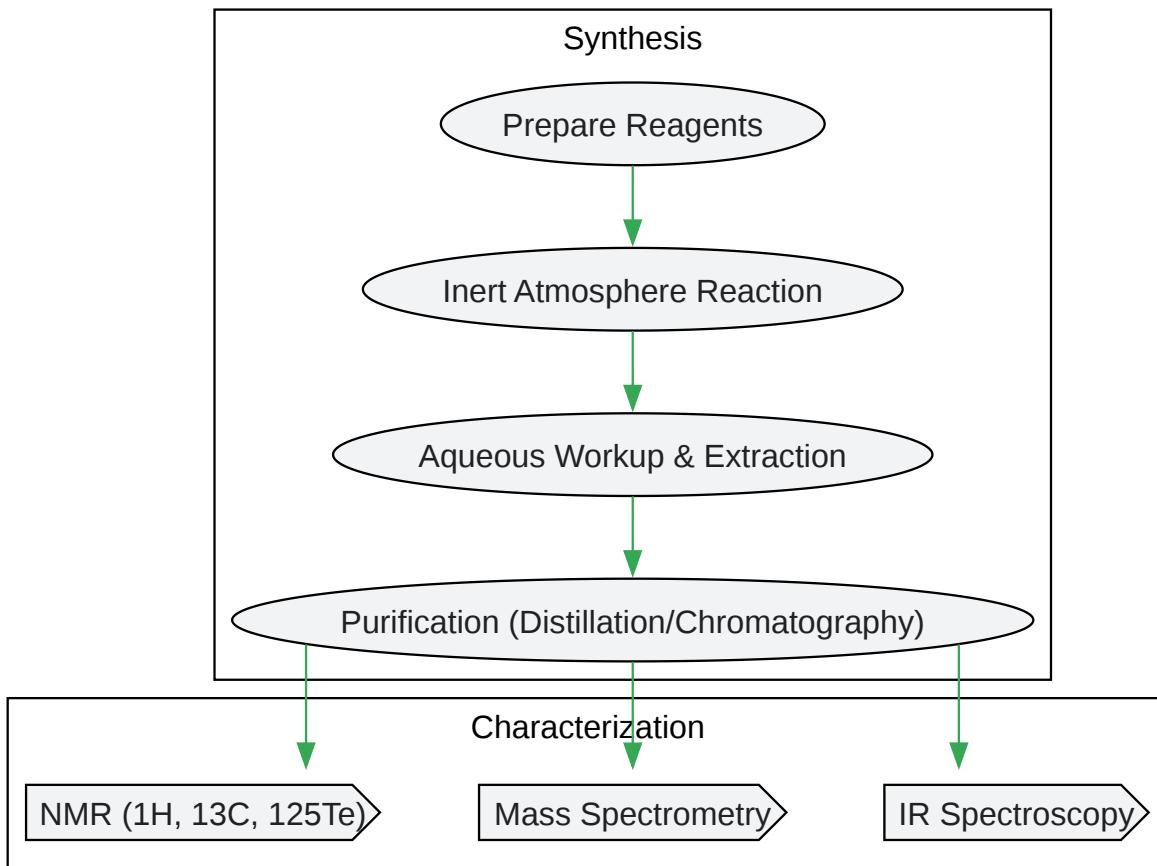
Logical and Experimental Workflow Diagrams

The following diagrams illustrate the proposed synthetic pathway and a general experimental workflow for the synthesis and characterization of butyl vinyl telluride.



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Caption: Proposed synthetic pathway for butyl vinyl telluride.



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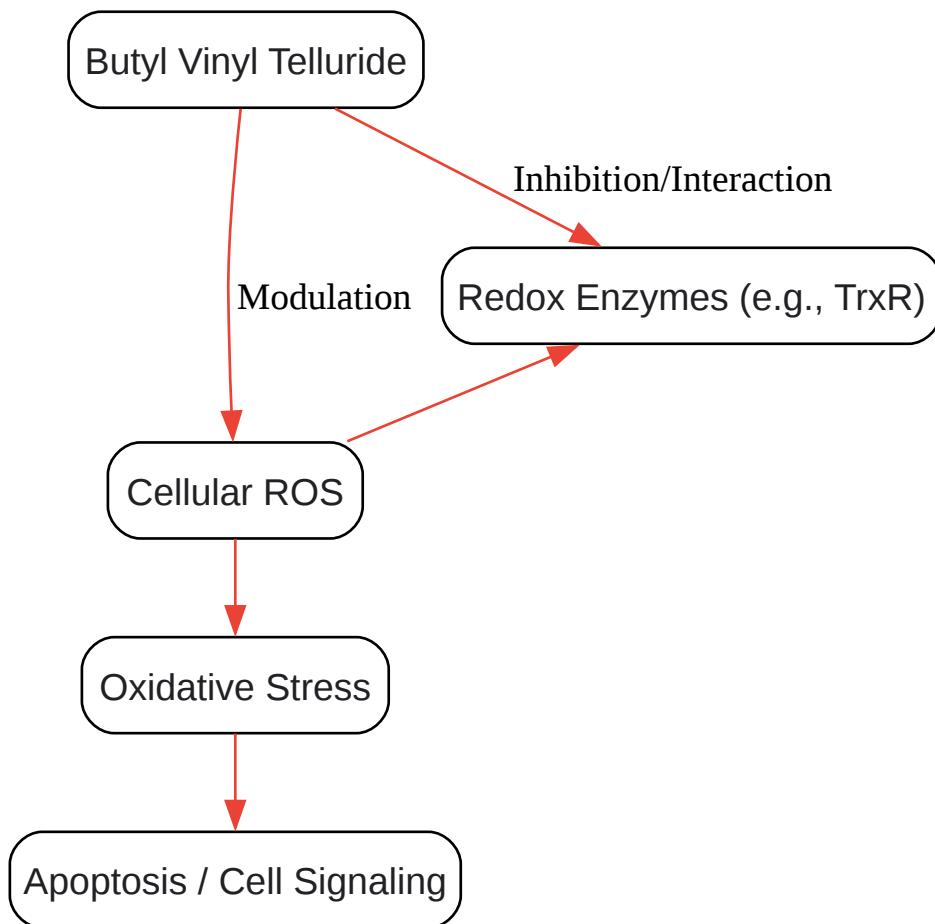
Caption: General experimental workflow for synthesis and characterization.

Potential Signaling Pathway Involvement and Applications

While no specific biological activity of butyl vinyl telluride has been reported, organotellurium compounds have been investigated for a range of bioactivities, often linked to their redox properties.

Hypothetical Signaling Pathway Interaction:

Many organotellurium compounds are known to interact with cellular redox systems, such as the thioredoxin and glutathione pathways, due to the Te-C bond's susceptibility to oxidative and reductive cleavage. It is plausible that butyl vinyl telluride could act as a modulator of intracellular reactive oxygen species (ROS) levels.



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Caption: Hypothetical interaction with cellular redox pathways.

Potential Applications in Drug Development:

- Redox-Modulating Agents: Could be explored for conditions associated with oxidative stress.
- Enzyme Inhibitors: The tellurium atom could coordinate to active sites of certain enzymes, particularly those with cysteine residues.

- Synthetic Intermediates: Vinyl tellurides are valuable in palladium-catalyzed cross-coupling reactions (e.g., Stille-type couplings) for the synthesis of complex organic molecules, which is a cornerstone of drug discovery.
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